

Personal protective equipment for handling 8-Fluoro-3-iodoquinoline

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Compound of Interest

Compound Name: 8-Fluoro-3-iodoquinoline

Cat. No.: B1284323

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Essential Safety and Handling Guide for 8-Fluoro-3-iodoquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **8-Fluoro-3-iodoquinoline** (CAS: 866782-59-4). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Classification

8-Fluoro-3-iodoquinoline is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data sheets, the compound is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **8-Fluoro-3-iodoquinoline** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must provide a full seal around the eyes to protect from splashes. A face shield offers broader protection.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Thicker gloves generally offer better protection. Always use two pairs of chemotherapy-grade gloves.
Body Protection	Disposable Gown	Made of polyethylene-coated polypropylene or other resistant laminate materials. Standard lab coats are not sufficient.
Respiratory Protection	Air-purifying respirator	A NIOSH-approved full-face or half-mask air-purifying respirator is necessary, especially when handling the powder form or in case of aerosol generation.
Foot Protection	Chemical-resistant boots	Steel-toed and shank boots to protect from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work exclusively within a certified chemical fume hood to ensure adequate ventilation.[3]
- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[4]
- Decontaminate the work surface before and after handling the compound.

2. Donning PPE:

- Follow the correct sequence for putting on PPE: gown, inner gloves, respiratory protection, eye/face protection, and then outer gloves.

3. Handling the Compound:

- When handling the solid (powder) form, be extremely careful to avoid generating dust.[5][6]
- Use non-sparking tools to prevent ignition sources.[2]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated area.[2][5]

4. Decontamination and Doffing PPE:

- Wipe down all equipment and surfaces with an appropriate deactivating agent.
- Remove PPE in the reverse order of donning, being careful to avoid self-contamination. The outer gloves should be removed first.

Emergency Procedures

Incident	Immediate Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [4]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [2]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

Disposal Plan

All waste containing **8-Fluoro-3-iodoquinoline**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

- Containerization: Collect all waste in a clearly labeled, sealed, and chemically resistant container.
- Labeling: The label must include "Hazardous Waste," the full chemical name "**8-Fluoro-3-iodoquinoline**," and the associated hazards (e.g., Toxic, Irritant).

- Disposal: Dispose of the waste through your institution's designated hazardous waste disposal program, following all local, state, and federal regulations.^{[1][2][5]} Do not dispose of it down the drain or in regular trash.

Workflow for Handling 8-Fluoro-3-iodoquinoline

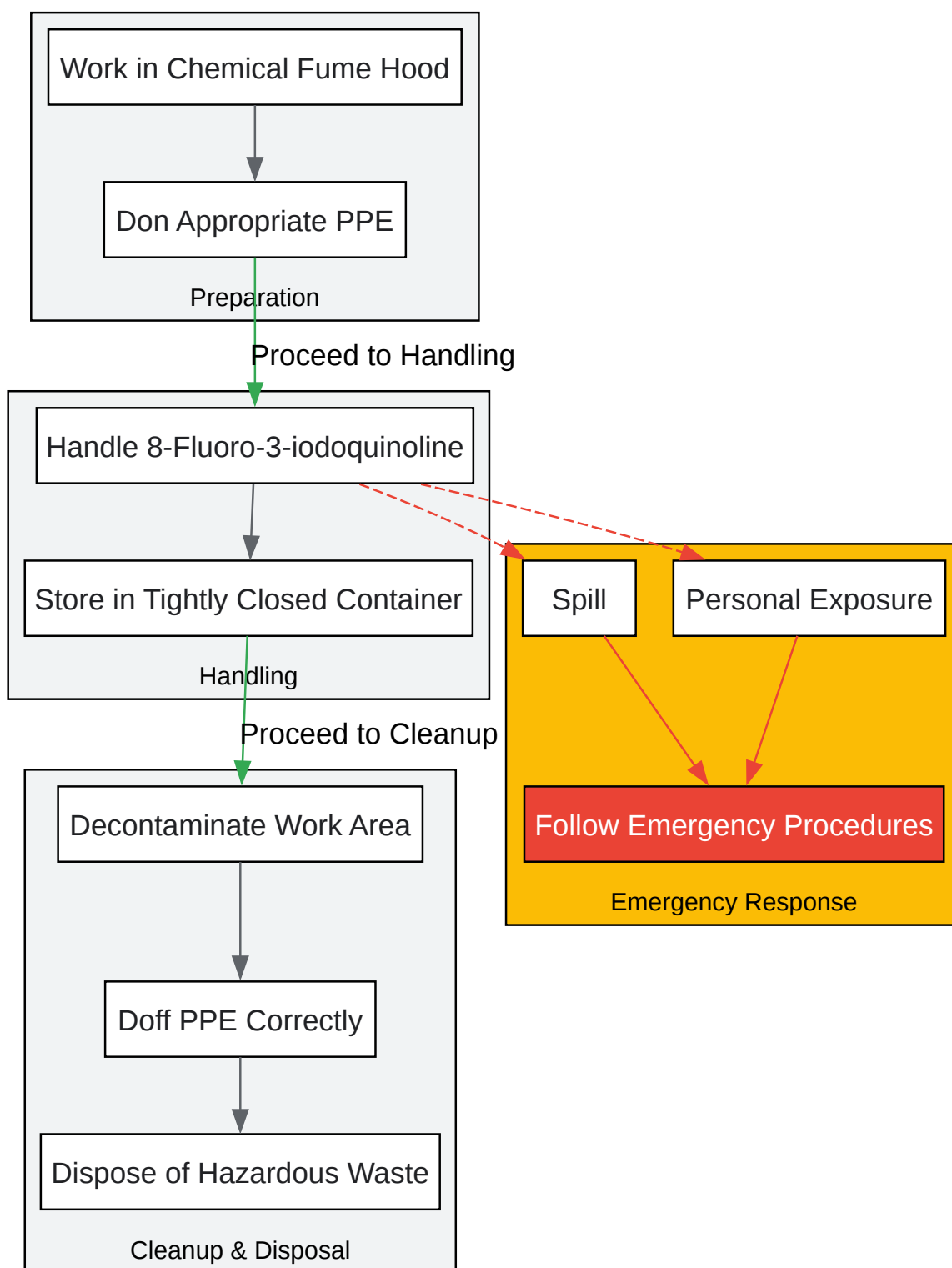


Figure 1: Safe Handling and Disposal Workflow for 8-Fluoro-3-iodoquinoline

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